CAS number for Ethacrynic acid-d5 reference material

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Compound of Interest

Compound Name:	*Ethacrynic Acid-d5*
Cat. No.:	*B589211*

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Technical Reference: Ethacrynic Acid-d5

CAS Number: 1330052-59-9 Application: Stable Isotope Internal Standard for LC-MS/MS Quantification[1]

Executive Summary

Ethacrynic acid-d5 (CAS 1330052-59-9) is the stable isotope-labeled analog of ethacrynic acid, a potent loop diuretic used in the management of edema and hypertension. In bioanalytical contexts, this deuterated compound serves as the critical Internal Standard (IS) for the quantification of ethacrynic acid in biological matrices (plasma, urine) via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

By mirroring the physicochemical properties of the target analyte while retaining a distinct mass signature (+5 Da), **Ethacrynic acid-d5** corrects for variability in extraction recovery, ionization efficiency (matrix effects), and chromatographic performance. This guide outlines the technical specifications, handling protocols, and experimental workflows required to utilize this reference material effectively.

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Identity & Physicochemical Specifications[1][2]

The following specifications define the reference material. Researchers must verify the Certificate of Analysis (CoA) for batch-specific isotopic purity.

Property	Specification
CAS Number	1330052-59-9
Chemical Name	2-[2,3-Dichloro-4-(2-methylene-4,4,4,3,3-d5-butanoyl)phenoxy]acetic acid
Synonyms	Ethacrynic acid-d5; Edecrin-d5
Molecular Formula	$C_{13}H_7D_5Cl_2O_4$
Molecular Weight	308.17 g/mol (Unlabeled: 303.14 g/mol)
Isotopic Purity	Typically ≥99% deuterated forms (d0 < 0.5%)
Chemical Purity	≥98% (HPLC)
Solubility	Soluble in DMSO (>100 mM), Ethanol (>100 mM), Methanol
Appearance	White to off-white solid
pKa	~3.5 (Carboxylic acid moiety)

The Role of **Ethacrynic Acid-d5** in Bioanalysis[1]

The Internal Standard Principle

In LC-MS/MS, the ionization of analytes can be suppressed or enhanced by co-eluting matrix components (phospholipids, salts). Because **Ethacrynic acid-d5** is chemically identical to the analyte but mass-differentiated, it experiences the exact same suppression or enhancement.

Using this ratio for calibration compensates for:

- Extraction Loss: If you lose 10% of the analyte during SPE/LLE, you also lose 10% of the IS. The ratio remains constant.

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- Matrix Effects: If the signal is suppressed by 50% in the source, both signals drop equally. The ratio remains constant.

Mechanism of Action (Context)

Understanding the biological target aids in interpreting pharmacokinetic data. Ethacrynic acid inhibits the Na+-K+-2Cl- cotransporter (NKCC2) in the thick ascending limb of the Loop of Henle.

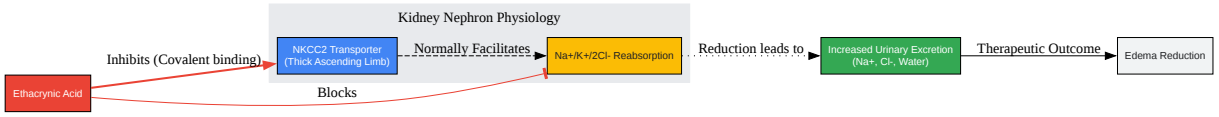

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Figure 1: Mechanism of Action. Ethacrynic acid targets the NKCC2 cotransporter, preventing salt reabsorption and driving diuresis.

Experimental Protocol: LC-MS/MS Method Development

Mass Spectrometry Parameters

Ethacrynic acid contains a carboxylic acid group, making it highly suitable for Negative Electrospray Ionization (ESI-).

- Ionization Mode: ESI Negative (-)[2]
- Precursor Ion (Q1):
  - Analyte (Ethacrynic Acid): m/z 301.0 $[M-H]^-$
  - IS (**Ethacrynic Acid-d5**): m/z 306.0 $[M-H]^-$

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- Product Ions (Q3):
  - Note: Transitions must be optimized per instrument. Common fragmentation involves loss of the acetate group or HCl.
  - Analyte: m/z 301.0 → 243.0 (Example)
  - IS: m/z 306.0 → 248.0 (Mass shift of +5 retained on fragment)

Sample Preparation Workflow

The following workflow utilizes **Ethacrynic acid-d5** to correct for recovery losses during Liquid-Liquid Extraction (LLE).

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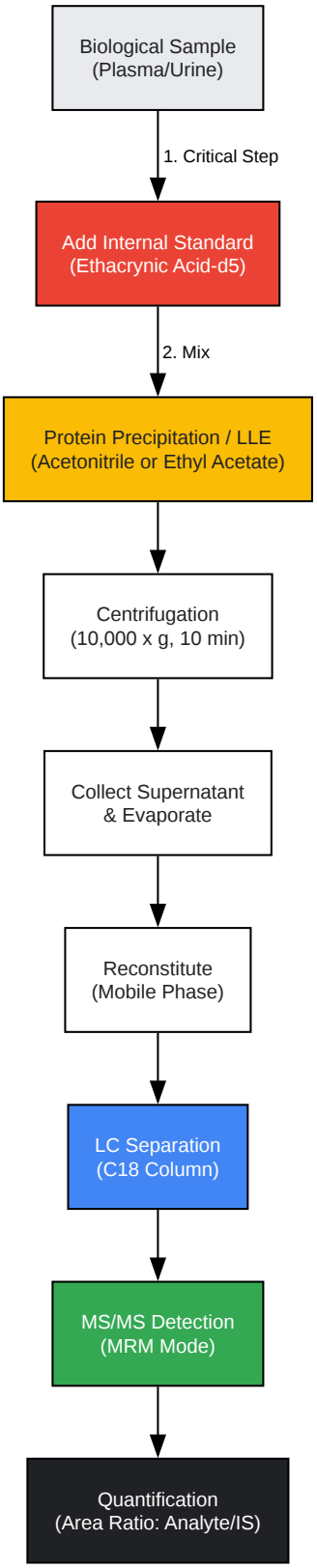

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Figure 2: Quantitative Bioanalysis Workflow.[3][4] The Internal Standard is added immediately to the sample to track all downstream variables.

Stock Solution Preparation

- Primary Stock: Dissolve 1 mg of **Ethacrynic acid-d5** in 1 mL of DMSO or Methanol to yield a 1 mg/mL (3.24 mM) solution.
- Working Standard: Dilute the primary stock with 50:50 Methanol:Water to achieve a concentration of 1 µg/mL.
- Spiking: Add the working standard to samples to achieve a final concentration near the mid-point of the calibration curve (e.g., 100 ng/mL).

Stability & Handling

- Storage: Long-term storage of the solid powder should be at -20°C. Solutions in DMSO/Methanol are stable at -20°C for up to 3 months.
- Light Sensitivity: Ethacrynic acid derivatives can be light-sensitive. Store in amber vials or wrap containers in foil.
- Reactivity: Ethacrynic acid is an electrophile (Michael acceptor) and can react with thiols (e.g., glutathione, cysteine) in biological matrices.
  - Precaution: If analyzing whole blood or tissues rich in thiols, ensure acidification or rapid processing to prevent ex vivo adduct formation which would lower the measured concentration.

References

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